"1-[(2-Chlorophenyl)methyl]cyclopropan-1-ol IUPAC name and structure"

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-[(2-Chlorophenyl)methyl]cyclopropan-1-ol*
CAS No.:	*1249457-49-5*
Cat. No.:	*B1489767*

Get Quote

Technical Guide: 1-[(2-Chlorophenyl)methyl]cyclopropan-1-ol

CAS Registry Number: 1249457-49-5 Molecular Formula: $C_{10}H_{11}ClO$ Molecular Weight: 182.65 g/mol [1][2][3]

Introduction & Chemical Identity

1-[(2-Chlorophenyl)methyl]cyclopropan-1-ol is a tertiary alcohol featuring a strained cyclopropane ring spiro-fused to a hydroxylated carbon, which also bears an ortho-chlorobenzyl substituent. This structural motif serves as a critical pharmacophore in the development of azole fungicides and inhibitors of 17β-hydroxysteroid dehydrogenase, leveraging the cyclopropyl group's ability to mimic alkene geometry while providing metabolic stability.

© 2026 BenchChem. All rights reserved.

The compound is characterized by the unique reactivity of the cyclopropanol moiety, which can undergo ring-opening reactions to form

-ketones or serve as a radical trap in cascade cyclizations.

Physicochemical Profile

Property	Value	Note
IUPAC Name	1-[(2-Chlorophenyl)methyl]cyclopropan-1-ol	Preferred Name
SMILES	OC1(CC1)CC2=CC=CC=C2Cl	Canonical
LogP (Predicted)	2.6 ± 0.3	Lipophilic scaffold
H-Bond Donors	1	Hydroxyl group
H-Bond Acceptors	1	Oxygen lone pairs
Rotatable Bonds	2	Benzyl-Cyclopropyl linkage
Topological Polar Surface Area	20.2 Å²	Good membrane permeability

Synthetic Methodology: The Kulinkovich Protocol

While classical Grignard addition to cyclopropanone (generated in situ) is theoretically possible, it is fraught with stability issues. The Kulinkovich Reaction is the industry-standard "Expert Method" for synthesizing 1-substituted cyclopropanols directly from esters. This route uses a titanium(IV) catalyst to facilitate the formation of the cyclopropane ring from ethylmagnesium bromide.[4][5][6]

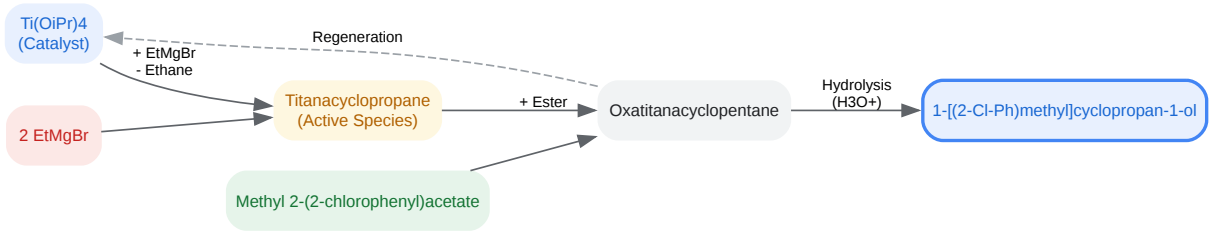
Retrosynthetic Analysis

- Target: **1-[(2-Chlorophenyl)methyl]cyclopropan-1-ol**[1][2][3][7]
- Precursor (Ester): Methyl 2-(2-chlorophenyl)acetate
- Reagents: Ethylmagnesium bromide (EtMgBr), Titanium(IV) isopropoxide [$Ti(OiPr)_4$][4]

© 2026 BenchChem. All rights reserved.

Reaction Mechanism (Titanacycle Intermediate)

The reaction proceeds via a titanacyclopropane intermediate.[8] The titanium catalyst undergoes ligand exchange with EtMgBr to form a diethyltitanium species, which eliminates ethane to generate the active low-valent titanacyclopropane.[4][5] This species acts as a 1,2-dicarbanion equivalent, attacking the ester carbonyl.



Click to download full resolution via product page

Figure 1: Simplified catalytic cycle of the Kulinkovich reaction transforming an ester to a cyclopropanol.

Experimental Protocol

Safety Note: This reaction involves Grignard reagents and pyrophoric intermediates. All steps must be performed under an inert atmosphere (Argon or Nitrogen) in flame-dried glassware.

Reagents:

- Substrate: Methyl 2-(2-chlorophenyl)acetate (10 mmol, 1.85 g)
- Grignard: Ethylmagnesium bromide (3.0 M in Et_2O, 22 mmol, 7.3 mL)
- Catalyst: Titanium(IV) isopropoxide (1 mmol, 0.3 mL, 10 mol%)
- Solvent: Anhydrous Tetrahydrofuran (THF) or Diethyl Ether (Et_2O) (50 mL)

Step-by-Step Procedure:

© 2026 BenchChem. All rights reserved.

- Setup: Equip a 250 mL 3-neck round-bottom flask with a magnetic stir bar, a pressure-equalizing addition funnel, and a reflux condenser. Flame-dry under vacuum and backfill with Argon.
- Solution Preparation: Charge the flask with Methyl 2-(2-chlorophenyl)acetate (10 mmol) and $Ti(OiPr)_4$ (1 mmol) in 40 mL of anhydrous THF.
- Grignard Addition: Cool the solution to 0°C using an ice bath. Add the EtMgBr solution (22 mmol) dropwise via the addition funnel over 30–45 minutes.
  - Observation: The solution will turn from colorless to yellow/brown, indicating the formation of the titanacycle. Gas evolution (ethane/ethylene) will occur; ensure proper venting.
- Reaction: Remove the ice bath and allow the mixture to warm to room temperature. Stir for 1–2 hours. Monitor conversion by TLC (Hexane/EtOAc 8:2) or GC-MS.
- Quench: Cool the flask back to 0°C. Carefully quench the reaction by the dropwise addition of 10 mL saturated aqueous NH_4Cl.
  - Caution: Exothermic reaction.
- Workup: Dilute with Et_2O (50 mL) and water (20 mL). Separate the layers. Extract the aqueous layer with Et_2O (2 x 30 mL).
- Purification: Dry the combined organic phases over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure. Purify the crude oil via flash column chromatography (Silica gel, Gradient: 0% → 10% EtOAc in Hexanes).

Structural Validation

The identity of the synthesized compound must be confirmed using NMR spectroscopy.

© 2026 BenchChem. All rights reserved.

Nucleus	Chemical Shift (δ, ppm)	Multiplicity	Assignment
^{1}H NMR	7.35 – 7.15	Multiplet (4H)	Aromatic Protons (Ar-H)
3.10	Singlet (2H)	Benzylic CH_2 (Ar-CH_2-C)	
0.85 – 0.65	Multiplet (4H)	Cyclopropyl Ring Protons	
2.10	Broad Singlet (1H)	Hydroxyl (-OH)	
^{13}C NMR	134.5, 131.2, etc.	-	Aromatic Carbons
56.2	Quaternary	C1 of Cyclopropane (C-OH)	
38.4	Secondary	Benzylic CH_2	
14.1	Secondary	Cyclopropyl CH_2	

Applications & Logic

The logic behind selecting **1-[(2-Chlorophenyl)methyl]cyclopropan-1-ol** as a scaffold lies in the Thorpe-Ingold Effect. The cyclopropane ring imposes conformational constraints that often improve the binding affinity of the benzyl group to target enzymes (e.g., CYP51 in fungi).

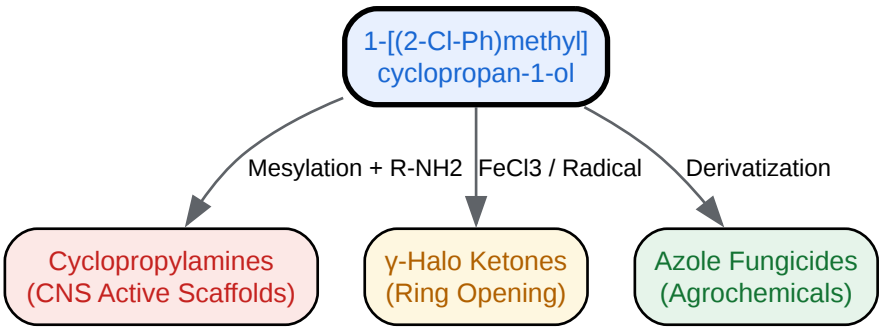
Pathway Integration

This alcohol is a versatile intermediate. It can be converted into:

- Cyclopropylamines: Via the Ritter reaction or conversion to a mesylate followed by amine displacement.
- Ring-Opened Ketones: Under acidic or radical conditions, generating

  -chloromethyl ketones.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Downstream synthetic utility of the cyclopropanol scaffold.

References

- Kulinkovich, O. G., Sviridov, S. V., & Vasilevski, D. A. (1991).[9] Titanium(IV) Isopropoxide-Catalyzed Reaction of Ethylmagnesium Bromide with Esters of Carboxylic Acids to Form Cyclopropanols. Synthesis, 234. Link

- PubChem. (n.d.).[10][11] **1-[(2-Chlorophenyl)methyl]cyclopropan-1-ol** (Compound CID 53394626). National Center for Biotechnology Information. Link

- Cha, J. K., & Kulinkovich, O. G. (2012). The Kulinkovich Cyclopropanation of Carboxylic Acid Derivatives. Organic Reactions, 77, 1-160. Link

- CymitQuimica. (2024). **1-[(2-Chlorophenyl)methyl]cyclopropan-1-ol** Product Data. Link

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Three-membered ring series [chemenu.com]
- 2. Building Blocks | CymitQuimica [cymitquimica.com]
- 3. Cyclopropane | CymitQuimica [cymitquimica.com]

- 4. Kulinkovich Reaction [organic-chemistry.org]
- 5. youtube.com [youtube.com]
- 6. Kulinkovich reaction - Wikipedia [en.wikipedia.org]
- 7. CAS 1249457-49-5 | Sigma-Aldrich [sigmaaldrich.com]
- 8. Organic Syntheses Procedure [orgsyn.org]
- 9. Cyclopropanol synthesis [organic-chemistry.org]
- 10. 1-(1-Methylcyclopentyl)cyclopropan-1-ol | C9H16O | CID 80275145 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. 1-(2-Methylpropyl)cyclopentan-1-ol | C9H18O | CID 13414407 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. ["1-[(2-Chlorophenyl)methyl]cyclopropan-1-ol IUPAC name and structure"]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1489767/docs#1-2-chlorophenyl-methyl-cyclopropan-1-ol-iupac-name-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.